

Safe handling and storage procedures for 3-Octyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Octyne

Cat. No.: B096577

[Get Quote](#)

Technical Support Center: 3-Octyne

This guide provides essential information for the safe handling and storage of **3-Octyne** in a laboratory setting. Please consult your institution's specific safety protocols and the full Safety Data Sheet (SDS) before use.

Troubleshooting Guides and FAQs

Q1: What are the primary hazards associated with **3-Octyne**?

A1: **3-Octyne** is a highly flammable liquid and vapor.[\[1\]](#)[\[2\]](#) It may also be fatal if swallowed and enters the airways.[\[1\]](#)[\[2\]](#) It is crucial to handle this compound with care to avoid fire and health risks.

Q2: What personal protective equipment (PPE) should I wear when handling **3-Octyne**?

A2: To ensure your safety, always wear appropriate PPE. This includes flame-retardant antistatic protective clothing, protective gloves, and eye/face protection.[\[2\]](#) All handling should be performed in a well-ventilated area to avoid inhalation of vapor or mist.

Q3: What are the immediate first aid measures in case of exposure to **3-Octyne**?

A3:

- If Inhaled: Move the person to fresh air. If they are not breathing, give artificial respiration and consult a physician.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove all contaminated clothing.[\[3\]](#) Consult a physician if irritation occurs.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[3\]](#)[\[4\]](#)
- If Swallowed: Do NOT induce vomiting.[\[1\]](#)[\[2\]](#) Immediately call a poison center or doctor.[\[1\]](#)[\[2\]](#)

Q4: How should I properly store **3-Octyne**?

A4: Store **3-Octyne** in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#) The container should be kept tightly closed.[\[1\]](#)[\[3\]](#) Some suppliers recommend refrigeration at 2-8°C.[\[5\]](#) It is also advised to store it under an inert gas.

Q5: What materials or conditions should be avoided when working with **3-Octyne**?

A5: Keep **3-Octyne** away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)[\[3\]](#) It is incompatible with strong oxidizing agents and acid anhydrides.[\[3\]](#) Take precautionary measures against static discharge and use only non-sparking tools.[\[1\]](#)[\[2\]](#)

Q6: What is the correct procedure for cleaning up a **3-Octyne** spill?

A6: For a small spill, soak it up with an inert absorbent material and dispose of it as hazardous waste.[\[4\]](#) Ensure the area is well-ventilated. For larger spills, evacuate personnel to a safe area and prevent the product from entering drains.

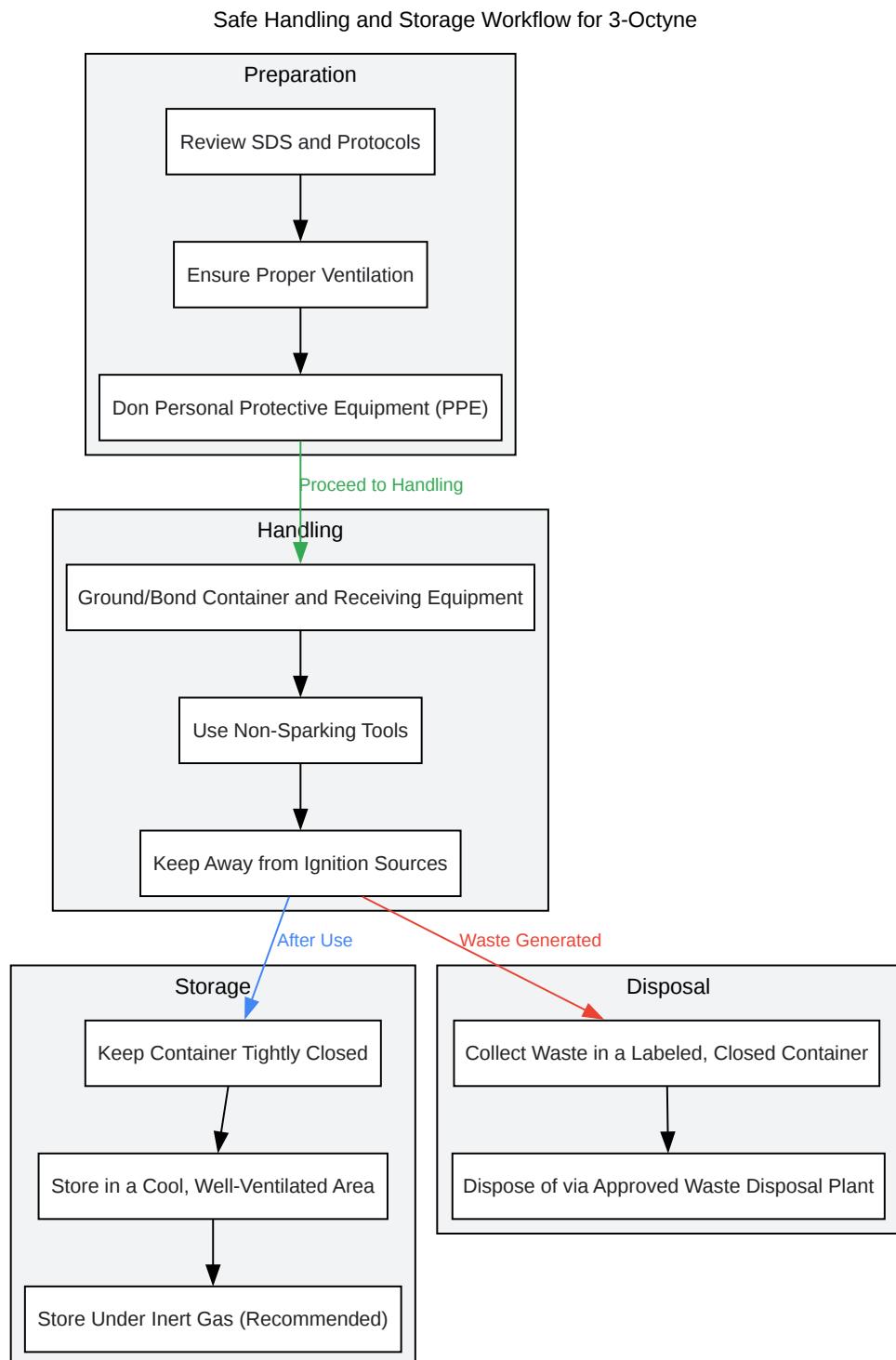
Q7: How should I dispose of **3-Octyne** waste?

A7: Dispose of **3-Octyne** and its container at an approved waste disposal plant.[\[1\]](#)[\[2\]](#)[\[3\]](#) Do not mix with other waste. Handle uncleaned containers as you would the product itself.[\[2\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₈ H ₁₄	[6] [7] [8]
Molecular Weight	110.20 g/mol	[6] [8]
Boiling Point	127 - 128 °C (261 - 262 °F)	[2]
Melting Point	-80 °C (-112 °F)	[2]
Flash Point	63 °C (145.4 °F)	[3]
Density	0.747 g/cm ³ at 25 °C (77 °F)	[2]
Storage Temperature	2-8°C (Refrigerated)	[5]

Experimental Workflow for Safe Handling

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **3-Octyne**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Octyne | 15232-76-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. 3-Octyne [myskinrecipes.com]
- 6. scbt.com [scbt.com]
- 7. 3-Octyne [webbook.nist.gov]
- 8. Oct-3-yne | C8H14 | CID 84849 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safe handling and storage procedures for 3-Octyne]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b096577#safe-handling-and-storage-procedures-for-3-octyne>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com